

Essential Safety and Operational Guide for Handling Tetradecane

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Compound of Interest

Compound Name: Tetradecane

Cat. No.: B157292

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This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **tetradecane**. The following procedures are designed to ensure a safe laboratory environment and the proper management of this chemical.

Immediate Safety and Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is essential to minimize exposure when handling **tetradecane**. The recommended PPE is summarized below.

| PPE Category | Recommended Equipment | Rationale |
|--------------------------|---|--|
| Eye and Face Protection | Chemical safety goggles or a face shield compliant with OSHA (29 CFR 1910.133) or European Standard (EN166). [1][2] | Protects against potential splashes and eye irritation.[1] |
| Skin and Body Protection | Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or chemical-resistant apron to prevent skin exposure.[1][2][3] | Prevents direct skin contact. Prolonged or repeated contact may cause defatting and dermatitis.[1] |
| Respiratory Protection | Use in a well-ventilated area, such as a chemical fume hood. [1][2] If ventilation is inadequate or exposure limits are exceeded, a NIOSH/MSHA-approved respirator is necessary.[1][4] | Minimizes the inhalation of vapors, which can cause respiratory tract irritation.[1] |
| Hand Protection | Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[3][5] | Ensures good industrial hygiene and safety practice.[4] |

Key Physicochemical and Safety Data

The following table summarizes important quantitative data for **tetradecane**.

| Property | Value |
|--------------------------|-------------------------------------|
| Molecular Formula | C ₁₄ H ₃₀ [6] |
| Melting Point | 5.5 °C (41.9 °F) |
| Boiling Point | 252 - 254 °C (486 - 489 °F) |
| Flash Point | 100 °C (212 °F)[1] |
| Autoignition Temperature | 200 °C (392 °F)[1] |
| Explosion Limits | Lower: 0.5% / Upper: 6.5%[3] |

Operational Plan for Handling

A systematic approach is critical for safely managing **tetradecane** in a laboratory setting.

1. Engineering Controls & Storage

- Ventilation: Always handle **tetradecane** in a well-ventilated area, preferably within a certified chemical fume hood, to keep airborne concentrations low.[1][2][7]
- Safety Equipment: Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[2][8]
- Storage: Store containers in a cool, dry, and well-ventilated area, away from heat, flames, and other sources of ignition.[1][6] Keep containers tightly closed and store them separately from incompatible materials like oxidizing agents.[1][6][9]

2. Procedural Steps for Handling

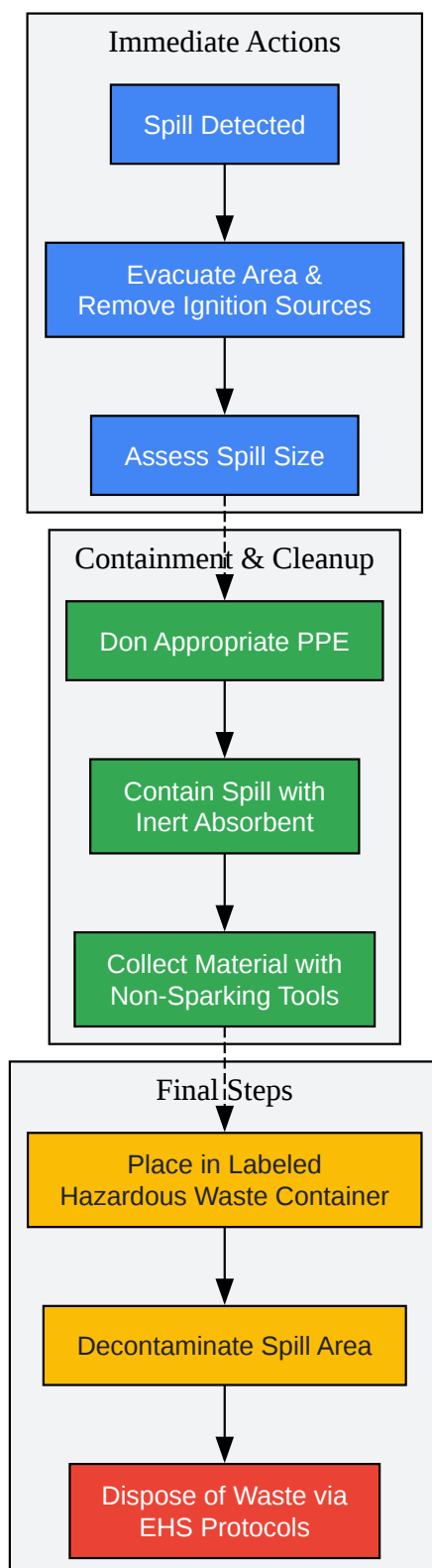
- Read and understand the Safety Data Sheet (SDS) before use.
- Inspect containers for damage or leaks before handling.[2]
- Avoid direct contact with skin and eyes and prevent the inhalation of mist or vapor.[1][9]
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[10]

- When not in use, ensure containers are securely sealed.

Accidental Release and Spill Management

In the event of a spill, follow these procedural steps to ensure safety and proper cleanup.

- Evacuate & Secure: Immediately clear the area of all personnel and remove all sources of ignition.[\[10\]](#)
- Ventilate: Ensure the spill area is well-ventilated.
- Contain: Wearing the appropriate PPE, contain the spill using an inert, non-combustible absorbent material such as sand, earth, vermiculite, or diatomaceous earth.[\[1\]](#)[\[2\]](#)[\[5\]](#) Do not use combustible materials like sawdust.
- Collect: Carefully collect the absorbed material using spark-proof tools and place it into a suitable, sealed, and clearly labeled container for disposal.[\[5\]](#)[\[10\]](#)
- Decontaminate: Clean the spill site after the material has been collected. You may use alcohol followed by a soap and water solution.[\[11\]](#)



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Caption: Workflow for managing an accidental **tetradecane** spill.

Disposal Plan

The disposal of **tetradecane** and contaminated materials must be handled in accordance with all local, state, and federal regulations.

- **Waste Collection:** All materials contaminated with **tetradecane**, including used containers, absorbent materials from spills, and soiled PPE, must be collected in designated, sealed, and clearly labeled hazardous waste containers.[\[2\]](#)[\[12\]](#)
- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name "**Tetradecane**".[\[12\]](#)
- **Disposal Method:** Do not dispose of **tetradecane** into sewers or the environment.[\[9\]](#)[\[13\]](#) Arrange for disposal through your institution's Environmental Health & Safety (EHS) department or a licensed chemical waste disposal contractor.[\[12\]](#) The product is not typically classified as hazardous waste, but local regulations must be followed.[\[9\]](#)

First Aid Measures

Immediate medical attention is crucial in case of exposure.

- **Inhalation:** Remove the individual from the exposure area to fresh air immediately.[\[1\]](#) If breathing is difficult, administer oxygen. If the person is not breathing, give artificial respiration. Seek medical attention if symptoms appear or persist.[\[1\]](#)[\[4\]](#)
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water.[\[1\]](#)[\[3\]](#) Seek medical attention if irritation develops or persists.
- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally.[\[1\]](#)[\[4\]](#) Get medical aid immediately.[\[1\]](#)
- **Ingestion:** Do NOT induce vomiting, as there is a risk of aspiration into the lungs which can be fatal.[\[1\]](#)[\[5\]](#)[\[10\]](#) If the victim is conscious and alert, give 2-4 cupfuls of water.[\[1\]](#) Never give anything by mouth to an unconscious person.[\[1\]](#) Call a physician or poison control center immediately.[\[10\]](#)[\[13\]](#)

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